

Personal Protective Equipment (PPE) & Handling Guide: 2-Chloro-1-iodo-4-methoxybenzene

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Compound of Interest

Compound Name: 2-Chloro-1-iodo-4-methoxybenzene
CAS No.: 219735-98-5
Cat. No.: B2943988

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CAS Number: 219735-98-5 Synonyms: 3-Chloro-4-iodoanisole; 2-Chloro-1-iodo-4-methoxybenzene Hazard Classification: Irritant (Skin/Eye/Respiratory), Acute Toxicity (Oral)[1][2][3]

Executive Safety Summary

Directive: This compound presents a dual-threat profile: physical irritation from particulate matter (dust) and dermal absorption risks typical of halogenated aromatic ethers.[1][2][3] While classified primarily as an Irritant (Category 2) and Harmful if Swallowed (Category 4), the iodine-carbon bond renders it light-sensitive, requiring specific handling protocols to prevent degradation into more toxic byproducts (e.g., free iodine or radical species).[1][2][3]

Immediate Action Required:

- Engineering Control: All open handling must occur inside a certified Chemical Fume Hood.
- Storage: Amber glass, under inert gas (Argon/Nitrogen), stored at 2-8°C.

- Primary PPE: Nitrile gloves (double-gloved for solutions), safety glasses with side shields, and lab coat.[1][3]

Hazard Profile & Risk Assessment

To select the correct PPE, we must understand the "Why" behind the hazard.[3]

Hazard Class	GHS Code	Mechanism of Action	Critical Protection Strategy
Acute Toxicity (Oral)	H302	Systemic absorption via ingestion.[1][2][3]	Strict hygiene; no open containers outside hood; wash hands immediately after doffing gloves.[2]
Skin Irritation	H315	Lipophilic nature of the methoxy group facilitates dermal penetration; halogen substituents cause local inflammation.[3]	Barrier Protection: Prevent contact. The compound is lipophilic; it will permeate standard latex instantly.
Eye Irritation	H319	Direct chemical insult to corneal epithelium.[2][3]	Ocular Defense: Safety glasses for solids; Goggles for liquids/solutions.[3]
STOT - Single Exposure	H335	Respiratory tract irritation from dust or sublimated vapor.[1][2][3]	Inhalation Defense: Fume hood is primary; N95/P100 backup if hood is unavailable (not recommended). [1]

Scientific Insight: The presence of the Iodine atom at the para position (relative to the methoxy group in some isomers, or ortho to chlorine) creates a "soft" electrophile.[3] While not a strong

alkylator, the molecule's lipophilicity (LogP ~3.0) means it can cross the stratum corneum efficiently. Standard latex gloves provide insufficient protection against halogenated aromatics.

The PPE Ensemble (Technical Specifications)

A. Hand Protection (Critical)

Recommendation: Nitrile (Disposable) - Minimum 5 mil (0.12 mm)^{[1][2][3]}

- Protocol:
 - Solid Handling: Single pair of Nitrile gloves (5 mil) is sufficient.
 - Solution Handling (Organic Solvents): Double Glove technique.^{[1][3]}
 - Inner Layer: 4 mil Nitrile (Tactility).^{[1][2][3]}
 - Outer Layer: 5-8 mil Nitrile or Laminate (Barrier).^{[1][2][3]}
 - Rationale: Halogenated compounds in organic solvents (DCM, THF) can degrade nitrile breakthrough times to <15 minutes.^[3] Double gloving provides a "sacrificial" outer layer.^[2]

B. Ocular & Face Protection^{[2][3][4][5][6][7][8]}

- Standard Operation: ANSI Z87.1 Safety Glasses with side shields.^[3]
- High Risk (Heating/Large Scale): Chemical Splash Goggles (Indirect Vent).^{[1][3]}
 - Why: If the compound is heated, sublimation of the iodinated fragment can occur, bypassing safety glasses.

C. Respiratory Protection^{[1][3][5][6][7]}

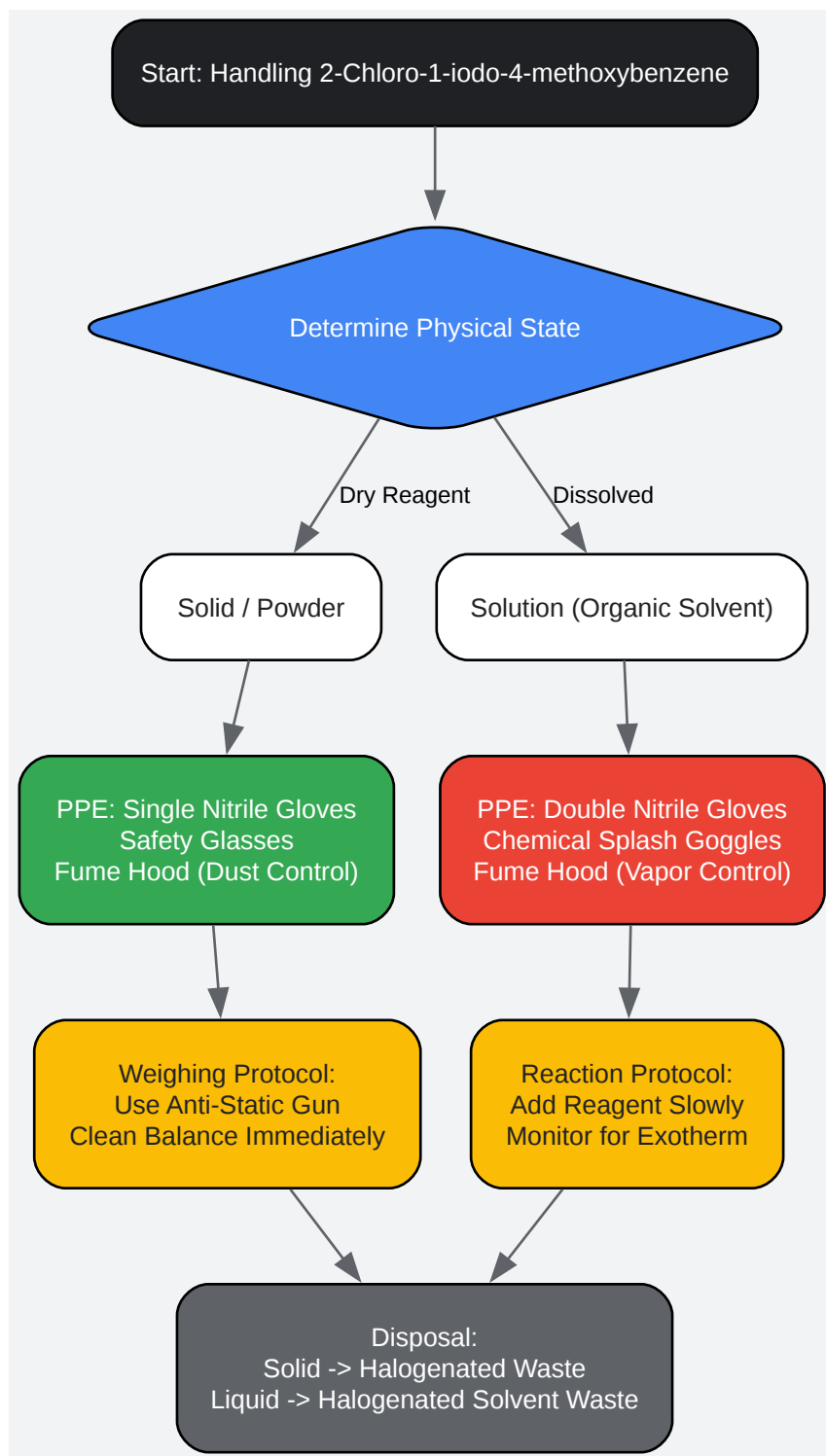
- Primary: Chemical Fume Hood (Face velocity: 80-100 fpm).^{[1][2][3]}
- Secondary (Spill Cleanup/Weighing outside hood): Half-face respirator with P100 (HEPA) cartridges for dust, or OV/AG (Organic Vapor/Acid Gas) cartridges if dissolved in solvent.^{[1][2][3]}

D. Body Protection[1][3][5][6][7][9][10]

- Standard: Cotton/Polyester Lab Coat (buttoned to throat).[1][3]
- Footwear: Closed-toe, non-perforated shoes (Leather/Composite).[1][2][3]

Operational Workflow Logic

The following decision matrix dictates the PPE and engineering controls based on the physical state of the reagent.



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Figure 1: Decision logic for PPE selection based on physical state (Solid vs. Solution).^{[1][2][3]}

Step-by-Step Handling Protocol

Phase 1: Preparation

- Verify Ventilation: Ensure fume hood is operational.
- Light Protection: This compound is light-sensitive.[1][2][3][4][5] Wrap reaction flasks in aluminum foil if the reaction time exceeds 1 hour.
- Prepare Waste Stream: Have a dedicated "Halogenated Organic Waste" container ready.

Phase 2: Weighing & Transfer (Solid)[1][2][3]

- Don PPE: Lab coat, safety glasses, single nitrile gloves.[3]
- Static Control: Use an anti-static gun if available; halogenated aromatic powders can be static and "fly." [3]
- Transfer: Weigh inside the hood. If the balance is outside, transfer the solid into a tared vial inside the hood, cap it, and then weigh the closed vial.
- Decontamination: Wipe the balance area with a tissue dampened with acetone or ethanol immediately after use.

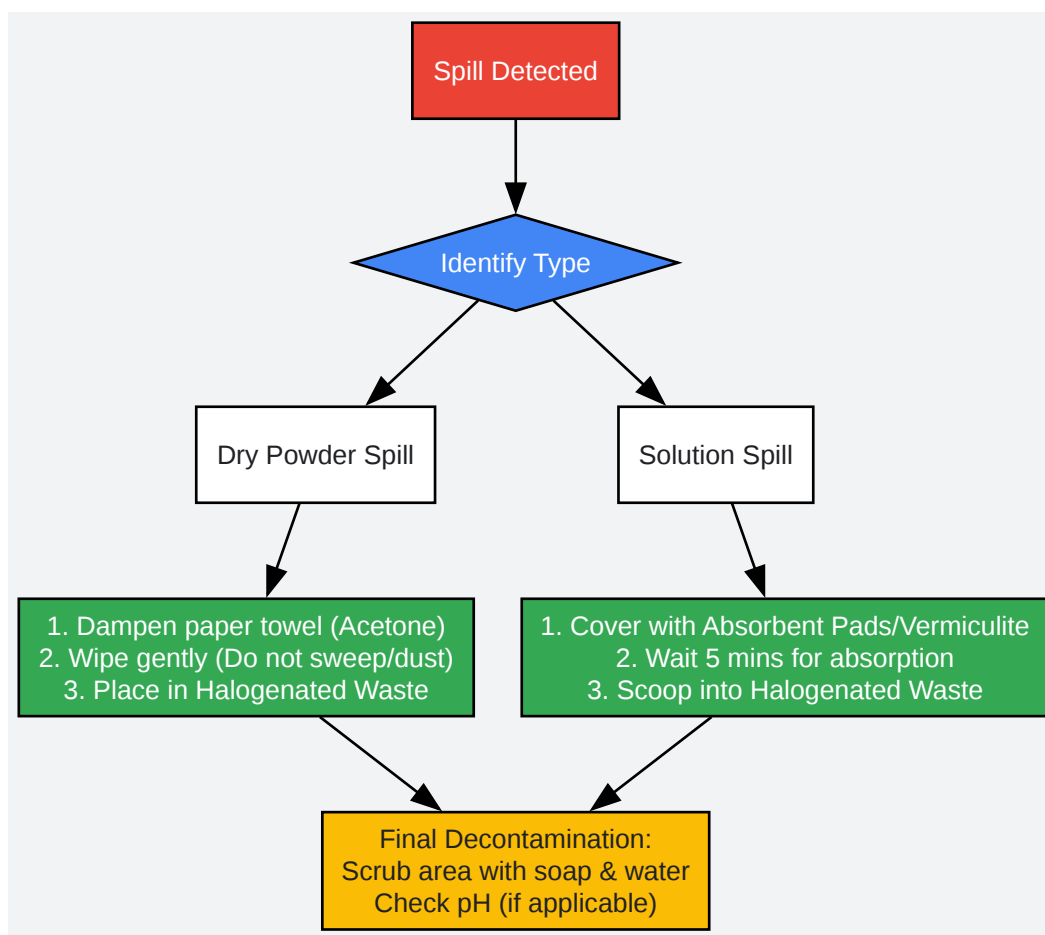
Phase 3: Reaction Setup (Solution)

- Upgrade PPE: If dissolving in DCM, Chloroform, or DMF, double glove.[3]
- Addition: Add the solid to the solvent.[3] Avoid adding solvent to a large bulk of solid to prevent localized heating (though exotherms are rare with this specific intermediate).[1]
- Monitoring: Watch for color changes (yellowing/browning) which may indicate iodine liberation due to light exposure.[2]

Emergency Response & Disposal

Spill Response Workflow

If a spill occurs, immediate containment prevents lab contamination.[3]



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Figure 2: Spill response workflow distinguishing between dry powder and liquid solution spills.

Disposal Instructions

- Classification: Halogenated Organic Waste.[3] Do NOT mix with non-halogenated solvents (e.g., Acetone/Methanol waste streams) if your facility separates them, as halogenated compounds require higher temperature incineration.
- Container Labeling: Clearly mark "Contains Iodine/Chlorine Compounds." [3]
- Equipment: Rinse all spatulas and glassware with Acetone into the halogenated waste stream before washing in the sink.[3]

References

- Sigma-Aldrich. (n.d.).^{[1][2]} **2-Chloro-1-iodo-4-methoxybenzene** Safety Data Sheet (SDS).^{[1][2][3]} Retrieved from (Note: Verify specific CAS 219735-98-5 on vendor site).^{[1][2][3]}
- PubChem. (2025).^{[2][3]} Compound Summary: **2-Chloro-1-iodo-4-methoxybenzene** (CID 18001519).^{[1][2][3]} National Library of Medicine. Retrieved from [\[Link\]](#)
- Thermo Fisher Scientific. (2025).^{[2][3][5][6]} Safety Data Sheet: 4-Iodoanisole (Structural Analog).^{[1][2][3][5]} Retrieved from ^{[1][2][3]}
- MIT EHS. (n.d.). Standard Operating Procedures for Use of Halogenated Solvents.^[3] Massachusetts Institute of Technology. Retrieved from [\[Link\]](#)^{[1][2][3]}

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Sources

- 1. 4-Chloro-2-iodoanisole | C₇H₆ClIO | CID 2800978 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. 2-Chloro-1-iodo-4-methoxybenzene | C₇H₆ClIO | CID 18001519 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 3. assets.thermofisher.cn [\[assets.thermofisher.cn\]](https://assets.thermofisher.cn)
- 4. pim-resources.coleparmer.com [\[pim-resources.coleparmer.com\]](https://pim-resources.coleparmer.com)
- 5. assets.thermofisher.cn [\[assets.thermofisher.cn\]](https://assets.thermofisher.cn)
- 6. safety.duke.edu [\[safety.duke.edu\]](https://safety.duke.edu)
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